

Essential Safety and Logistics for Handling Tim-3-IN-2

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Compound of Interest

Compound Name: Tim-3-IN-2

Cat. No.: B10861607

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling novel chemical compounds with limited safety data. **Tim-3-IN-2** is a small molecule inhibitor of the Tim-3 protein, a key immune checkpoint receptor.^[1] As the complete toxicological profile of **Tim-3-IN-2** is not yet fully established, it is crucial to treat this compound as potentially hazardous and to adhere to stringent safety protocols. This guide provides essential safety and logistical information for the handling and disposal of **Tim-3-IN-2** in a research setting.

Key Safety and Handling Information

The following table summarizes the known logistical and safety information for **Tim-3-IN-2**. Given the absence of a comprehensive Safety Data Sheet (SDS), these recommendations are based on standard best practices for handling novel small molecule inhibitors.

Parameter	Information	Source/Recommendation
CAS Number	1113126-49-0	MedChemExpress, AbMole BioScience
Molecular Formula	C25H23N3O6	AbMole BioScience
Molecular Weight	461.47 g/mol	AbMole BioScience
Appearance	Solid powder	General product information
Solubility	Soluble in DMSO (e.g., 40 mg/mL)	AbMole BioScience
Storage (Solid)	-20°C (3 years), 4°C (2 years)	AbMole BioScience
Storage (In Solvent)	-80°C (6 months), -20°C (1 month)	MedChemExpress, AbMole BioScience
Toxicity	Not fully characterized. Handle as a potentially hazardous substance.	Prudent Laboratory Practice
Primary Hazards	Unknown. Assume potential for skin and eye irritation, and possible harm if ingested or inhaled.	Prudent Laboratory Practice

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure when handling **Tim-3-IN-2**. The following PPE should be considered mandatory:

- **Hand Protection:** At a minimum, double-gloving with nitrile gloves is recommended. If there is a risk of splash, consider using thicker, chemical-resistant gloves. Change gloves immediately if they become contaminated.
- **Eye Protection:** Chemical safety goggles or safety glasses with side shields are required. A face shield should be worn in addition to goggles when there is a significant risk of splashing, such as when preparing stock solutions.

- **Body Protection:** A fully buttoned laboratory coat should be worn at all times. For procedures with a higher risk of contamination, a disposable gown is recommended.
- **Footwear:** Closed-toe shoes are mandatory in the laboratory.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical for the safe handling of **Tim-3-IN-2**.

Preparation and Weighing

- **Designated Area:** All handling of solid **Tim-3-IN-2** should be conducted in a designated area, such as a chemical fume hood or a powder containment hood, to prevent inhalation of the powder.
- **Weighing:** Use an analytical balance within the containment area. Use anti-static weighing dishes to minimize the dispersal of the powder.
- **Cleaning:** After weighing, carefully wipe down the balance and surrounding surfaces with a damp cloth or paper towel to remove any residual powder. Dispose of the cleaning materials as hazardous waste.

Solution Preparation

- **Solvent:** **Tim-3-IN-2** is soluble in dimethyl sulfoxide (DMSO).^[2]
- **Procedure:**
 - In a chemical fume hood, add the desired volume of DMSO to a vial containing the pre-weighed **Tim-3-IN-2**.
 - Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
 - Clearly label the vial with the compound name, concentration, solvent, and date of preparation.

Storage

- Solid Form: Store the solid compound in a tightly sealed container at -20°C for long-term storage.^[2]
- Stock Solutions: For stock solutions in DMSO, store in aliquots at -80°C for up to six months or at -20°C for up to one month to minimize freeze-thaw cycles.^[3]

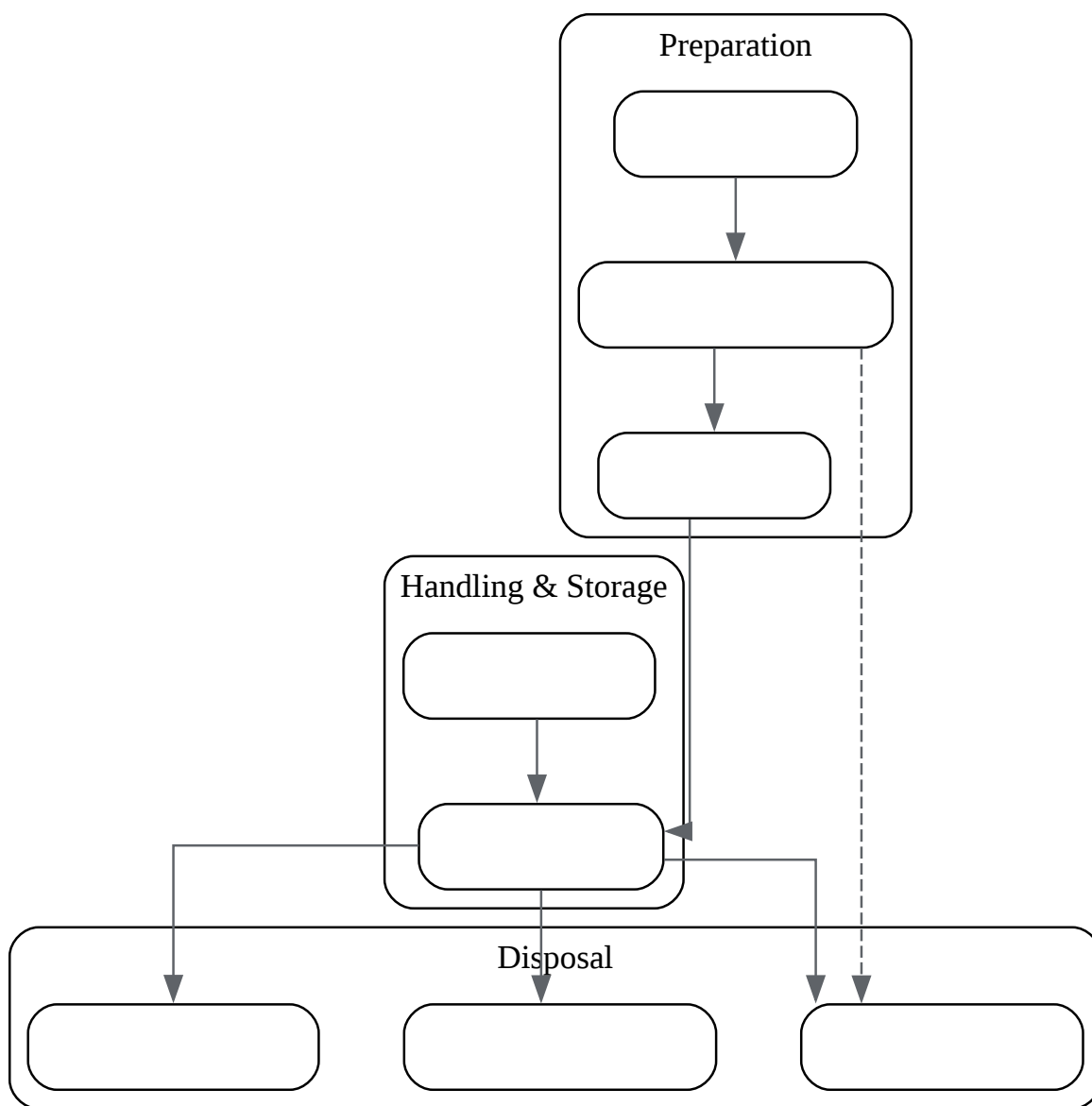
Disposal Plan

Proper disposal of **Tim-3-IN-2** and associated waste is crucial to prevent environmental contamination and accidental exposure.

- Solid Waste:
 - Any unused solid **Tim-3-IN-2** should be disposed of as hazardous chemical waste.
 - Contaminated materials such as weighing paper, pipette tips, and gloves should be collected in a designated, sealed hazardous waste container.
- Liquid Waste:
 - Unused stock solutions and experimental media containing **Tim-3-IN-2** should be collected in a designated hazardous liquid waste container.
 - Do not pour solutions containing **Tim-3-IN-2** down the drain.
- Decontamination:
 - All glassware and equipment that have come into contact with **Tim-3-IN-2** should be decontaminated. This can be achieved by rinsing with a suitable solvent (such as ethanol or isopropanol) to remove the compound, followed by a standard laboratory washing procedure. The initial solvent rinse should be collected as hazardous waste.
- Regulatory Compliance: All waste disposal must be carried out in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Workflow Diagram

The following diagram illustrates the recommended workflow for the safe handling of **Tim-3-IN-2**, from receiving the compound to the final disposal of waste.



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Caption: Workflow for Safe Handling of **Tim-3-IN-2**.

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References

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